

S55746 RS4;11 cell line culture conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: s55746

CAS No.: 1448525-91-4

Cat. No.: S3316415

Get Quote

S55746 Experimental Data & Protocols

The table below summarizes the core quantitative data from key experiments performed on the RS4;11 cell line, a BCL-2-dependent acute lymphocytic leukemia model [1] [2] [3].

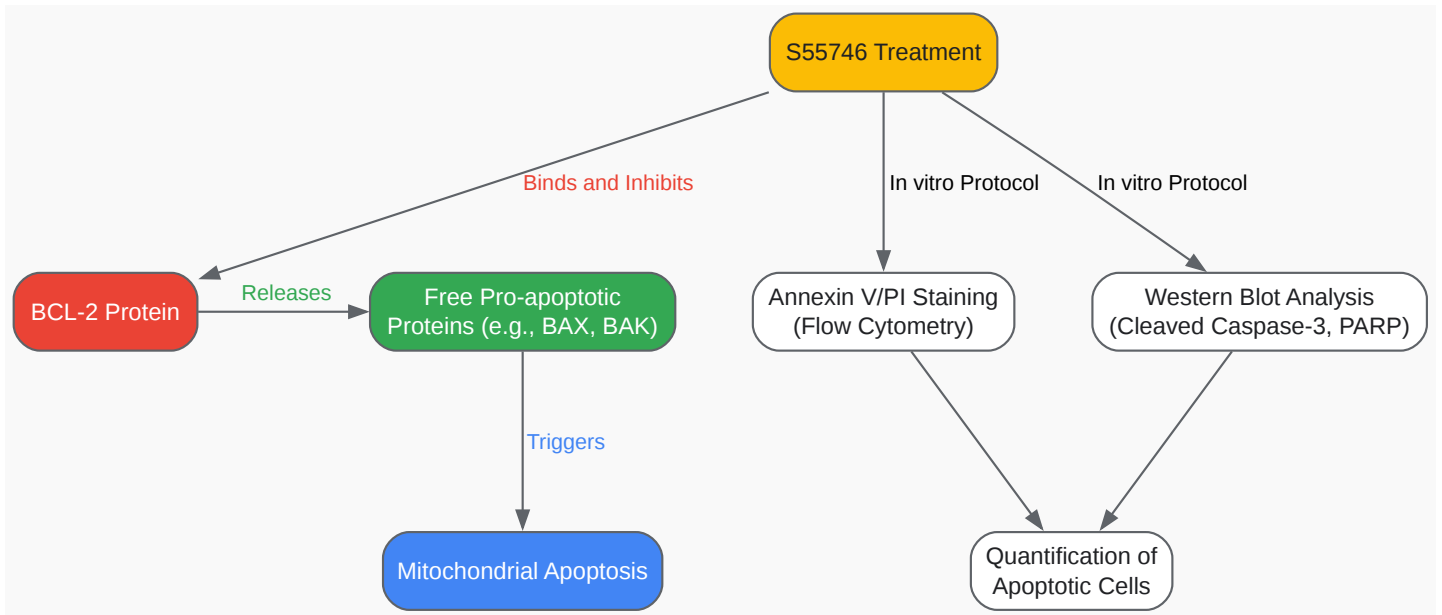
| Parameter | Details |
|---------------------------------------|---|
| Molecular Target | BCL-2 [1] [2] |
| Binding Affinity (K _i) | 1.3 nM (for BCL-2) [1] [2] [3] |
| Cell Killing (IC ₅₀) | 71.6 nM (after 72 h treatment) [1] [2] [3] |
| Apoptosis Assay (Concentration) | 0.01 - 1 μM (for 2-hour treatment) [2] |
| Western Blot Analysis (Concentration) | 0, 0.1, 0.3, 1 μM (for 72-hour treatment) [3] |
| Mechanism Readouts | Phosphatidylserine externalization, Caspase-3 activation, PARP cleavage [1] |

Detailed In Vitro Protocol

This protocol is adapted from methods described in the literature for inducing and analyzing apoptosis in RS4;11 cells [1] [2] [3].

- **Cell Line and Culture:** Use the RS4;11 cell line, known to express high levels of BCL-2 and low levels of BCL-XL, making it highly dependent on BCL-2 for survival [1].
- **Compound Preparation:**
 - Prepare a stock solution of **S55746** in DMSO at a concentration of **100 mg/mL (140.68 mM)** [2].
 - Dilute the stock solution into the cell culture medium to achieve the desired final concentrations. The final DMSO concentration should be kept low (e.g., 0.1% or less) to avoid cytotoxicity.
- **Treatment for Cell Viability (IC₅₀):**
 - Treat RS4;11 cells with a concentration range of **S55746** (e.g., from 0.01 μ M to 1 μ M) for **72 hours** [1] [3].
 - Measure cell viability using a standard assay like MTT or CellTiter-Glo to determine the IC₅₀ value.
- **Treatment for Apoptosis Analysis:**
 - To quickly assess early apoptotic events, treat cells with **S55746** at various concentrations (e.g., **0.01, 0.03, 0.1, 0.3, and 1 μ M**) for **2 hours** [2].
- **Analysis of Apoptosis Hallmarks:**
 - After treatment, harvest the cells and analyze them by flow cytometry.
 - Use **Annexin V-FITC** to detect phosphatidylserine externalization on the cell membrane and **Propidium Iodide (PI)** to assess cell membrane integrity. This allows for the quantification of early and late apoptotic cells [1] [2].
 - For molecular confirmation, prepare cell lysates and perform Western Blotting to detect **cleaved Caspase-3** and **cleaved PARP**, which are key markers of ongoing apoptosis [1] [3].

The following diagram illustrates the mechanism of action of **S55746** and the experimental workflow for analyzing its effects.



[Click to download full resolution via product page](#)

Frequently Asked Questions

Q: What is the selectivity profile of S55746? A: S55746 is highly selective for BCL-2. It shows poor affinity for BCL-XL (selectivity ranges from ~70 to 400-fold less) and no significant binding to other pro-survival proteins like MCL-1 and BFL-1. This selectivity means it has no cytotoxic activity on BCL-XL-dependent cells, such as platelets, which is a significant advantage over dual inhibitors like Navitoclax [1] [2].

Q: Has S55746 been tested in vivo? A: Yes. S55746 administered daily via oral gavage demonstrated robust anti-tumor efficacy in RS4;11 xenograft models in mice. Doses of 25 and 100 mg/kg were effective at inhibiting tumor growth without causing weight loss or changes in behavior, indicating it was well-tolerated [1] [2] [3].

Q: Are there any clinical trials for S55746? A: According to the research paper, S55746 has been in Phase I clinical trials for various hematological malignancies. The listed trial identifiers are NCT02920697, NCT02920541, and NCT02603445. Please check clinical trial databases for their current status [1] [4] [2].

Troubleshooting Guide

| Issue | Potential Cause | Suggested Solution |
|--------------------------------------|--|---|
| Low Apoptosis Induction | Cells not dependent on BCL-2; high MCL-1 or BCL-XL expression. | Confirm RS4;11 cell lineage and check expression levels of other anti-apoptotic proteins [1]. |
| High DMSO Background | Final DMSO concentration in medium is too high. | Ensure stock solution is highly concentrated to keep final DMSO $\leq 0.1\%$ [2]. |
| Inconsistent IC ₅₀ values | Cell passage number too high; inconsistent treatment duration. | Use lower-passage cells, ensure exact 72-hour treatment for viability assays [1] [3]. |

Finding Missing Information

The search results focus on the experimental use of **S55746** for *treating* the RS4;11 cells, but do not specify the base culture conditions (e.g., medium type, serum supplementation, subculturing procedure) for *maintaining* this cell line. To find this information, I suggest:

- **Consulting Cell Line Repositories:** Check the official datasheet for the RS4;11 cell line (ATCC Number: CCL-187) from a recognized biological resource center like the American Type Culture Collection (ATCC) or the German Collection of Microorganisms and Cell Cultures (DSMZ).
- **Reviewing Foundational Literature:** Search for earlier, foundational research papers that first established or characterized the RS4;11 cell line.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. S55746 is a novel orally active BCL-2 selective and potent ... [pmc.ncbi.nlm.nih.gov]

2. S55746 | Bcl-2 inhibitor | Mechanism | Concentration [selleckchem.com]

3. S55746 (BCL201) | Bcl-2 Inhibitor [medchemexpress.com]

4. S55746 is a novel orally active BCL-2 selective and potent ... [oncotarget.com]

To cite this document: Smolecule. [S55746 RS4;11 cell line culture conditions]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b3316415#s55746-rs4-11-cell-line-culture-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com